

7-Hydroxyflavanone melting point 188-190°C

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Compound Focus: 7-Hydroxyflavanone

CAS No.: 6515-36-2

Cat. No.: S573763

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Core Chemical & Physical Properties

The table below summarizes the fundamental technical data for **7-Hydroxyflavanone** (CAS 6515-36-2) from chemical supplier catalogs and a research article [1] [2] [3]:

Property	Value / Description
Molecular Formula	C ₁₅ H ₁₂ O ₃
Molecular Weight	240.25 g/mol
Melting Point	188-190 °C (lit.)
Boiling Point	464.3 ± 45.0 °C (Predicted)
Density	1.288 ± 0.06 g/cm ³ (Predicted)
Form	Crystalline Powder, Pale yellow to White to off-white
pKa	7.69 ± 0.40 (Predicted)
Storage	2-8°C, stored under nitrogen

Research Applications & Biological Activity

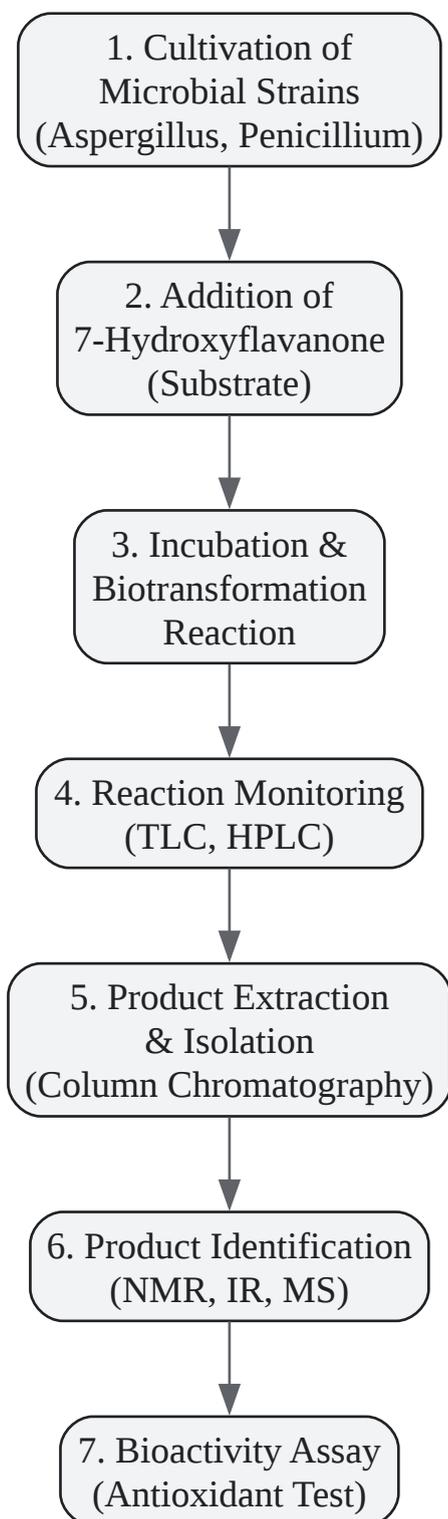
7-Hydroxyflavanone is used in scientific research and has been studied for several biological functions.

- **Biotransformation Studies:** Research has explored the use of microorganisms like *Aspergillus* and *Penicillium* to transform **7-Hydroxyflavanone** into various derivatives. Many of these resulting products showed **stronger antioxidant properties** than the original compound [2].
- **Enzymatic Inhibition:** It has been identified as a potent inhibitor of the enzyme **aromatase (CYP19)**, with a reported IC_{50} value of **65 μ M**. Aromatase is a key target in certain cancer treatments. The compound is also noted for its anticarcinogenic, antioxidant, and (anti-)estrogenic effects [4].
- **Biocatalytic Synthesis:** In one study, a recombinant *E. coli* system expressing a cyanobacterial cytochrome P450 enzyme (CYP110E1) was able to convert **7-Hydroxyflavanone** into **7-Hydroxyflavone**. This demonstrates its utility as a substrate for synthesizing other valuable compounds [5].
- **Analytical Chemistry:** It has been used as a standard compound for the **stereoisomeric separation of flavonoids** using polysaccharide-based chiral stationary phases by nano-liquid chromatography (nano-LC) [6].

Example Experimental Workflow: Microbial Biotransformation

The following diagram outlines a general experimental workflow for the microbial biotransformation of **7-Hydroxyflavanone**, based on the methods described in the research [2].

Microbial Biotransformation Workflow



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Key techniques used in monitoring and analyzing the transformation include [2]:

- **Monitoring:** TLC (Thin-Layer Chromatography) and HPLC (High-Performance Liquid Chromatography) with photodiode array detection.
- **Isolation:** Column chromatography using silica gel.
- **Identification:** Structure elucidation of products was performed using ^1H NMR, ^{13}C NMR, IR spectroscopy, and high-resolution mass spectrometry (HRESI-MS).
- **Bioassay:** Antioxidant properties of the resulting compounds were measured using a spectrophotometer.

Key Limitations of Available Data

Please note that the search results have certain constraints for creating a full whitepaper:

- **Incomplete Experimental Detail:** While the general methods are described, the search results lack the granular, step-by-step protocols necessary to fully replicate the experiments in a laboratory setting (e.g., precise molar ratios, complete buffer compositions, detailed chromatography gradients).
- **No Signaling Pathways:** The results confirm biological activities but do not provide detailed molecular-level data on the signaling pathways involved, which would be required to create a pathway diagram.

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References

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